

Personal protective equipment for handling 4-Ethylbenzaldehyde

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Compound of Interest

Compound Name: 4-Ethylbenzaldehyde

Cat. No.: B1584596

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Essential Safety and Handling Guide for 4-Ethylbenzaldehyde

This guide provides immediate safety, handling, and disposal protocols for **4-Ethylbenzaldehyde**, tailored for research, scientific, and drug development professionals.

Physicochemical and Safety Data

A summary of key quantitative data for **4-Ethylbenzaldehyde** is presented below for easy reference.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O	[1]
Molecular Weight	134.18 g/mol	[1]
CAS Number	4748-78-1	
EC Number	225-268-8	[1]
Physical State	Liquid	[1]
Boiling Point	221 °C	[1]
Flash Point	92 °C / 197.6 °F	[1][2]
GHS Classification	Combustible liquid (Category 4), Harmful if swallowed (Acute toxicity, Oral, Category 4)	[2]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **4-Ethylbenzaldehyde**, the following PPE is mandatory.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical splash-resistant safety glasses or goggles with side protection conforming to OSHA's 29 CFR 1910.133 or European Standard EN166. A face shield may be appropriate in some situations.[1][3]	Protects against splashes and vapors that can cause eye irritation.
Hand Protection	Wear appropriate protective gloves to prevent skin exposure.[3]	Prevents skin contact, as the substance can be harmful.
Skin and Body Protection	A laboratory coat and close-toed footwear are the minimum requirements.[1] Protective clothing must be selected based on the potential hazards in the specific workplace.[1]	Minimizes the risk of accidental skin exposure.
Respiratory Protection	Not required under normal use conditions with adequate ventilation.[4] For large-scale use or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used if exposure limits are exceeded.[3][4]	Protects against inhalation of harmful vapors, especially in poorly ventilated areas or during spills.

Operational Plan for Handling and Disposal

Follow these step-by-step procedures for the safe handling and disposal of **4-Ethylbenzaldehyde**.

1. Pre-Handling Preparations:

- Ensure the work area is well-ventilated.[1] Facilities should be equipped with an eyewash fountain and safety shower.[1]
- Keep away from heat, sparks, open flames, and hot surfaces.[2]
- Have an appropriate fire extinguisher (dry sand, dry chemical, or alcohol-resistant foam) readily available.
- Assemble all necessary PPE as detailed in the table above.

2. Handling the Chemical:

- Avoid contact with skin, eyes, and clothing.[1]
- Avoid breathing fumes or vapors.[1]
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands thoroughly after handling.[1]
- Keep the container tightly closed when not in use.[1]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[1][2]
- Keep containers tightly closed.[2]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[2]
- It is recommended to store under an inert atmosphere as the substance can be air-sensitive.
[2]

4. First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth with water.
[1] Do NOT induce vomiting.[1]

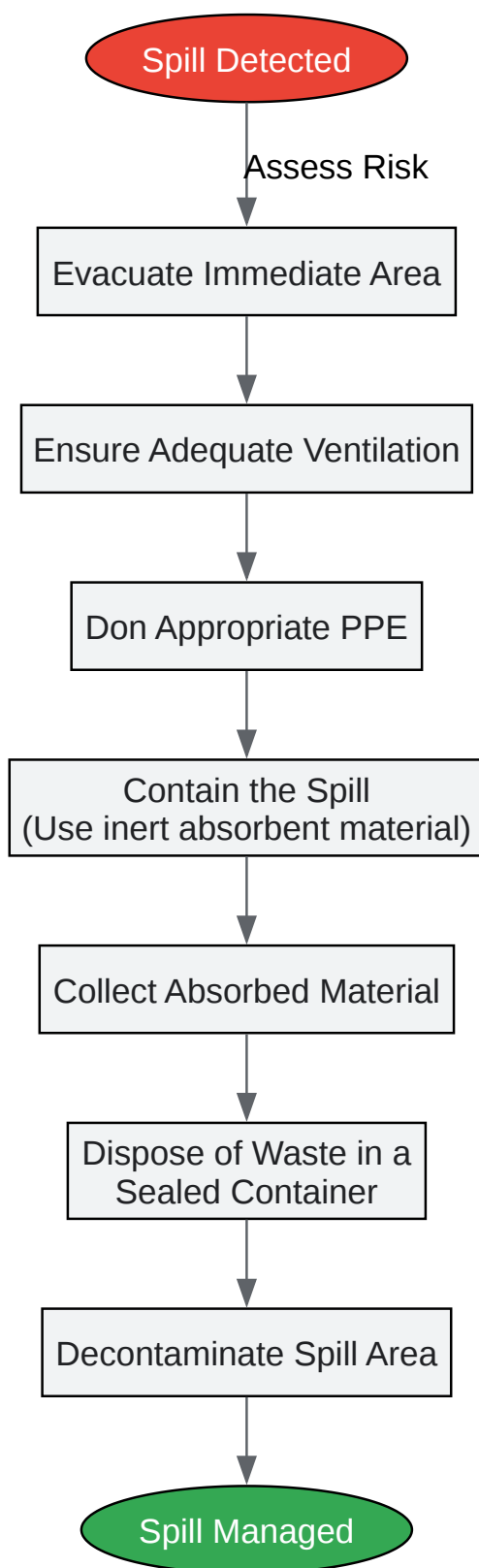
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes.^[1]
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.^[2] Remove contact lenses if present and easy to do. Get medical attention.^[2]
- If Inhaled: Move the person to fresh air.^[1] If not breathing, give artificial respiration.^[1]

5. Disposal Plan:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.^[1]
- Do not mix with other waste.
- Handle uncleaned containers as you would the product itself.

Emergency Spill Response Workflow

The following diagram outlines the procedural flow for managing a **4-Ethylbenzaldehyde** spill.



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Caption: Workflow for managing a chemical spill.

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